

# Comprehensive Disposal Protocol: 3-Chloro-2-propionamidobenzoic Acid

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## Compound of Interest

Compound Name: 3-Chloro-2-propionamidobenzoic acid  
Cat. No.: B5115927

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## Executive Summary & Chemical Profile

Objective: To define the safe, regulatory-compliant disposal workflow for **3-Chloro-2-propionamidobenzoic acid** (CAS: 950225-95-3). This guide prioritizes the mitigation of environmental persistence and the prevention of toxic combustion byproducts (dioxins/furans) associated with chlorinated aromatics.

Chemical Identity:

- CAS Number: 950225-95-3[1][2][3][4][5]
- IUPAC Name: 3-Chloro-2-(propionylamino)benzoic acid[1][3]
- Molecular Formula: C<sub>10</sub>H<sub>10</sub>ClNO<sub>3</sub>[1]
- Functional Groups: Carboxylic acid (Acidic), Aryl Chloride (Halogenated), Amide (Stable).[1]

Hazard Profile (GHS Classifications):

Hazard Type	Code	Description
Health	H315, H319	Causes skin and serious eye irritation.[1]
Respiratory	H335	May cause respiratory irritation.[1][6]

| Environmental | H411/H413 | Toxic to aquatic life with long-lasting effects (Inferred from chlorinated benzoic acid analogs).[1] |

## Core Directive: Waste Stream Segregation

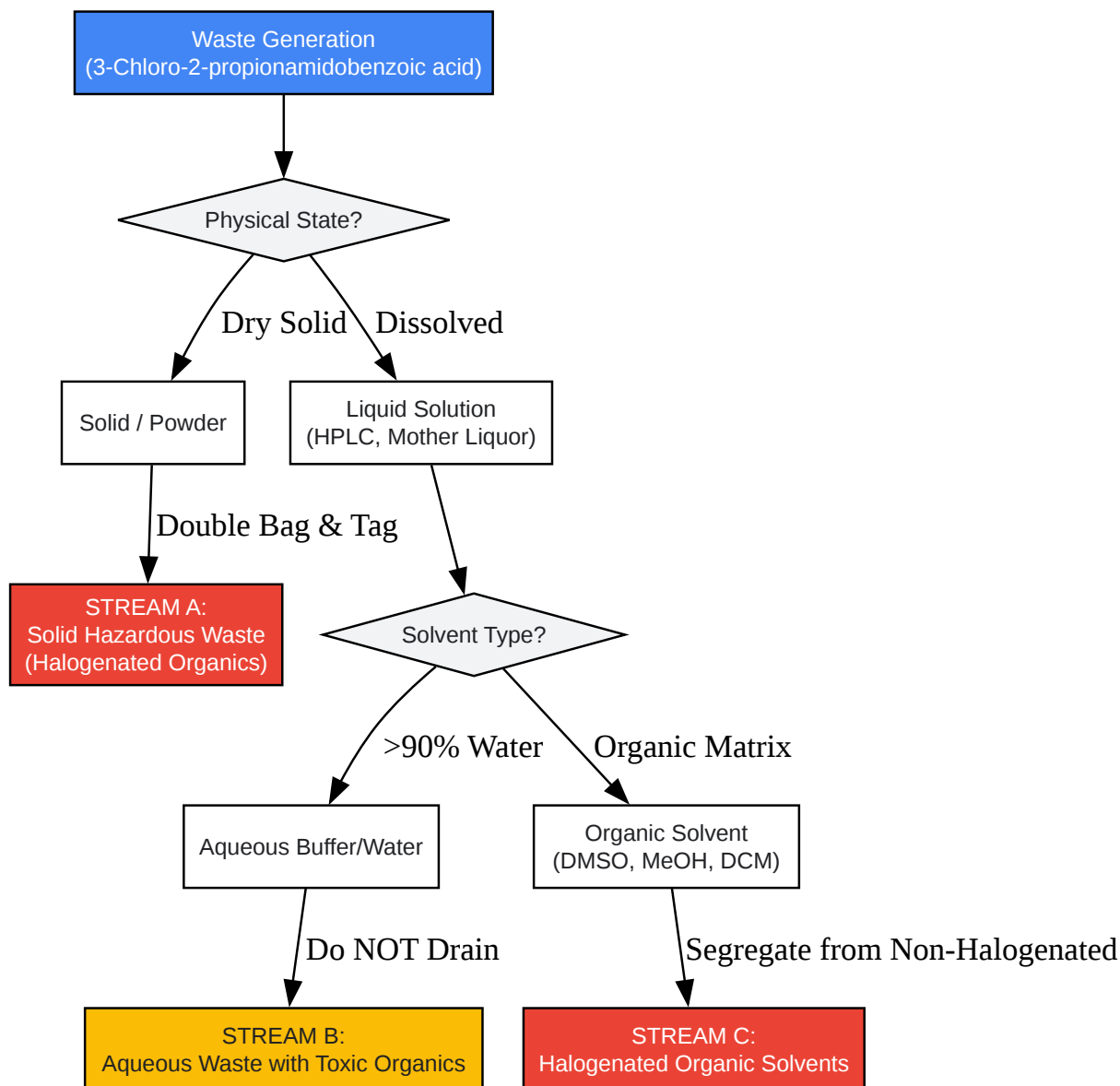
The Critical Rule: Never dispose of this compound down the drain or in general "Non-Halogenated" organic waste.[1]

Scientific Rationale:

- **Halogen Content:** The chlorine atom at position 3 requires this waste to be incinerated at temperatures exceeding 1,100°C. Standard lower-temperature incineration used for non-halogenated solvents can result in the formation of Polychlorinated Dibenzo-p-dioxins (PCDDs) and Polychlorinated Dibenzofurans (PCDFs).[1]
- **Acidic Functionality:** As a benzoic acid derivative, it poses a compatibility risk if mixed with strong bases or cyanides (potential for heat generation or gas evolution), though the amide bond is relatively stable.

## Decision Logic: Waste Classification

The following diagram illustrates the decision matrix for segregating this specific compound from other laboratory waste streams.



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Figure 1: Waste segregation logic ensuring chlorinated compounds are routed to high-temperature incineration streams.

## Detailed Disposal Protocols

Protocol A: Solid Waste (Bulk Substance or Contaminated Consumables)

Applicable for: Expired reagents, synthesis byproducts, contaminated gloves/weigh boats.[1]

- Containment:
  - Place the solid material in a clear polyethylene bag (minimum 2 mil thickness).
  - If the material is a fine powder, dampen slightly with an inert solvent (like mineral oil) if dust generation is a risk, or work strictly within a fume hood.
  - Seal the bag with tape or a zip-tie.[1]
  - Place the sealed bag into a secondary container (Wide-mouth HDPE jar or designated solid waste drum).
- Labeling:
  - Must Read: "Hazardous Waste - Solid - Halogenated Organic." [1]
  - Constituents: List "**3-Chloro-2-propionamidobenzoic acid**" explicitly.
  - Hazard Check: Mark "Irritant" and "Toxic."
- Storage:
  - Store in a cool, dry area away from strong oxidizers (e.g., permanganates) and strong bases (e.g., NaOH pellets), as the carboxylic acid group can react exothermically with bases.

## Protocol B: Liquid Waste (Solutions)

Applicable for: HPLC effluent, reaction mother liquors, washing solvents.[1]

- Segregation:
  - Strict Rule: Do not mix with "Non-Halogenated" waste (e.g., pure Acetone/Ethanol waste cans).[1] Even trace amounts of this chlorinated compound reclassify the entire container as "Halogenated," significantly increasing disposal costs for your facility.
  - Use a container made of HDPE or Glass (avoid metal cans if the solution is acidic).

- pH Adjustment (Optional but Recommended):
  - If the solution is highly acidic ( $\text{pH} < 2$ ) due to the carboxylic acid, neutralize to pH 6-8 using a dilute Sodium Bicarbonate ( ) solution before adding to the waste drum to prevent corrosion of waste containers.
  - Caution: Perform neutralization slowly to manage evolution.
- Labeling:
  - Primary Tag: "Halogenated Solvent Waste."<sup>[1]</sup>
  - Constituents: List all solvents (e.g., "Methanol 90%, **3-Chloro-2-propionamidobenzoic acid** <1%").

## Emergency Procedures (Spill Management)

In the event of a spill during synthesis or disposal preparation, follow this Self-Validating Cleanup Protocol:

Step	Action	Scientific Rationale
1. Isolate	Evacuate immediate area. Don PPE (Nitrile gloves, safety goggles, lab coat).	Prevents respiratory exposure to dust/aerosols (H335).[6]
2. Neutralize	If solid: Cover with wet sand.[1] If liquid: Apply absorbent pads.	Prevents dispersion. Avoid using water immediately to prevent spreading the acid.[1]
3. Collect	Scoop material into a wide-mouth jar using spark-proof tools.	Prepares for Stream A (Solid Waste) disposal.
4. Decontaminate	Wash surface with 5% Sodium Carbonate ( ) solution, then water.	Converts residual acid to its soluble salt form ( ) for easier removal.[1]
5. Verify	Check surface pH with litmus paper.	Self-Validation: Surface is safe only when pH is neutral (pH 6-8).

## Regulatory Framework & Compliance

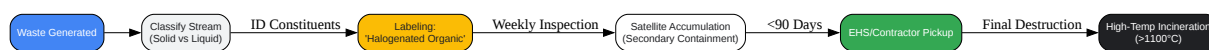
US EPA (RCRA) Classification:

- Waste Code: While not a "Listed" waste (P or U list), it defaults to D002 (Corrosive) if pH < 2.
- Characteristic: It is treated as a Halogenated Organic Compound (HOC).[1]
- Land Ban: Under 40 CFR Part 268, halogenated organic compounds are generally prohibited from land disposal without prior incineration.[1]

European Waste Catalogue (EWC):

- Code 07 05 03:\* "Organic halogenated solvents, washing liquids and mother liquors."
- Code 16 05 08:\* "Discarded organic chemicals consisting of or containing hazardous substances."

## Operational Workflow Diagram



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Figure 2: End-to-end operational workflow from bench to final destruction.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 12215989 (**3-Chloro-2-propionamidobenzoic acid**). PubChem. Available at: [\[Link\]](#)<sup>[1]</sup>
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Waste Identification. <sup>[1]</sup> EPA.gov. Available at: [\[Link\]](#)
- European Chemicals Agency (ECHA). Guidance on the classification and labelling of Titanium Dioxide and Chlorinated Aromatics. <sup>[1]</sup> Europa.eu. Available at: [\[Link\]](#)<sup>[1]</sup>

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## Sources

- 1. 878672-29-8|3-Chloro-4-(2-chloroacetamido)benzoic acid|BLDpharm [\[bldpharm.com\]](#)
- 2. 893727-40-7|5-Chloro-2-(propylamino)benzoic acid|BLD Pharm [\[bldpharm.com\]](#)
- 3. 937696-42-9|3-Chloro-2-(methylamino)benzoic acid|BLD Pharm [\[bldpharm.com\]](#)
- 4. 274901-75-6|4-Chloro-2-propionamidobenzoic acid|BLD Pharm [\[bldpharm.com\]](#)
- 5. 926242-52-6|4-Chloro-2-(cyclopropanecarboxamido)benzoic acid|BLDpharm [\[bldpharm.com\]](#)
- 6. 3-Chlorobenzoic acid - Safety Data Sheet [\[chemicalbook.com\]](#)

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